

An In-depth Technical Guide to 4-Cyanobenzoyl Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Cyanobenzoyl chloride

Cat. No.: B1630317

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and reactivity of **4-Cyanobenzoyl chloride**, a key intermediate in the synthesis of various organic molecules, including active pharmaceutical ingredients.

Core Properties of 4-Cyanobenzoyl Chloride

4-Cyanobenzoyl chloride is an acyl chloride compound featuring a nitrile group at the para position of the benzene ring.^[1] This bifunctional nature makes it a valuable building block in medicinal chemistry and material science.

The key physicochemical properties of **4-Cyanobenzoyl chloride** are summarized in the table below for quick reference.

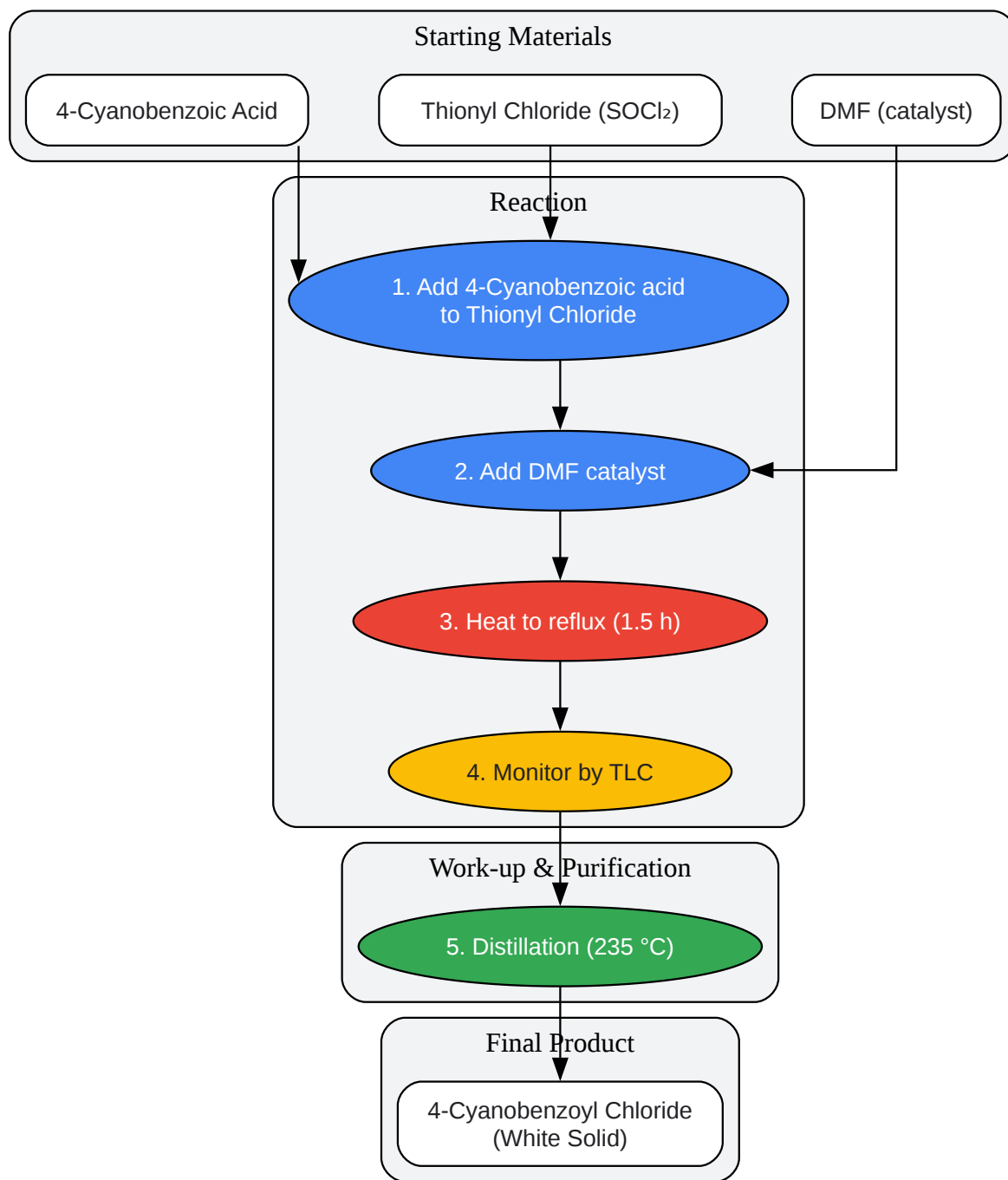
Property	Value	References
Molecular Formula	C ₈ H ₄ ClNO	[2][3][4][5]
Linear Formula	NCC ₆ H ₄ COCl	[6]
Molecular Weight	165.58 g/mol	[2][6]
(also reported as 165.57 g/mol)	[3][4]	
CAS Number	6068-72-0	[2][3][4][5][6]
Appearance	White solid to light yellow/beige powder	[2][3]
Melting Point	67.2 - 70 °C	[2][6]

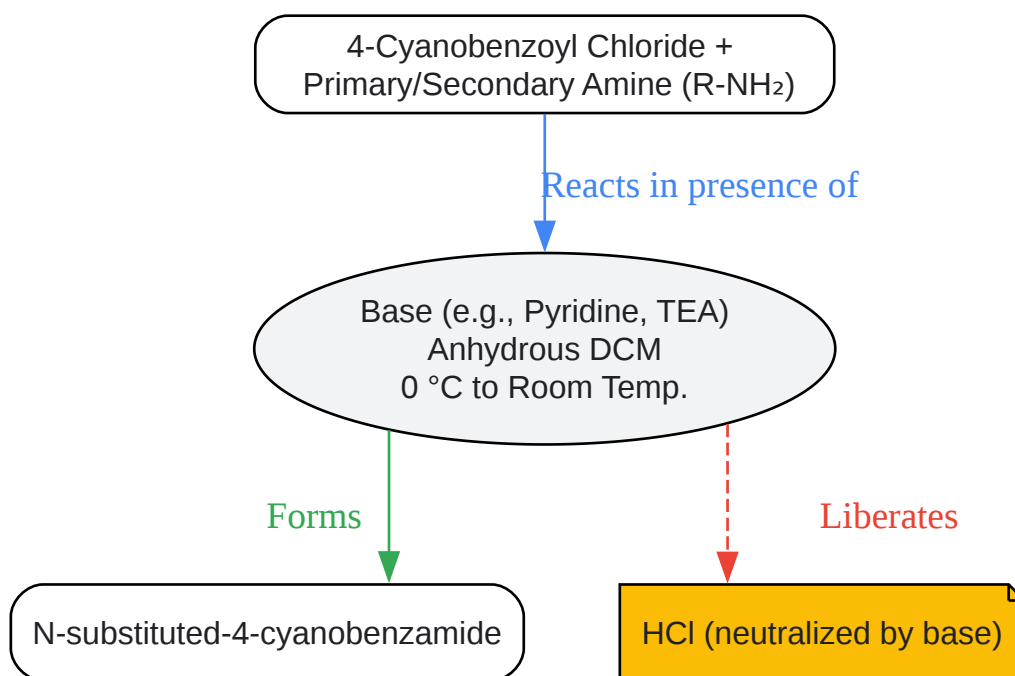
Experimental Protocols

Detailed methodologies for the synthesis of **4-Cyanobenzoyl chloride** and its subsequent use in amide bond formation are provided below. These protocols are designed to be robust and reproducible for research and development applications.

This protocol details the conversion of 4-Cyanobenzoic acid to **4-Cyanobenzoyl chloride** using thionyl chloride.

Diagram of Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Cyanobenzoyl chloride | C₈H₄ClNO | CID 80172 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. 4-Cyanobenzoyl chloride 98 6068-72-0 [sigmaaldrich.com]
- 4. 4-Cyanobenzoyl chloride synthesis - chemicalbook [chemicalbook.com]
- 5. researchgate.net [researchgate.net]
- 6. Amide Synthesis [fishersci.co.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Cyanobenzoyl Chloride]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1630317#4-cyanobenzoyl-chloride-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com